

An In-depth Technical Guide to cis-4-Nonene: Chemical Properties and Structure

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Compound of Interest

Compound Name: *cis-4-Nonene*

Cat. No.: *B084754*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cis-4-Nonene is an unsaturated hydrocarbon belonging to the alkene family.^[1] It is characterized by a nine-carbon chain with a double bond located between the fourth and fifth carbon atoms. The "cis" designation in its name signifies the stereochemistry of the substituents at the double bond, where the alkyl groups are on the same side. This technical guide provides a comprehensive overview of the chemical properties and structural features of **cis-4-Nonene**, presenting key data in a structured format for easy reference.

Chemical Structure

The structure of **cis-4-Nonene** is defined by its molecular formula, C₉H₁₈, and the specific arrangement of its atoms.^{[1][2][3][4]} The presence of the cis-double bond introduces a kink in the hydrocarbon chain, influencing its physical and chemical properties.

Key Structural Identifiers:

Identifier	Value
IUPAC Name	(4Z)-non-4-ene
Synonyms	cis-4-Nonene, (Z)-4-Nonene
CAS Number	10405-84-2
Molecular Formula	C ₉ H ₁₈
Canonical SMILES	CCCCC=CCCC
InChI	InChI=1S/C ₉ H ₁₈ /c1-3-5-7-9-8-6-4-2/h7,9H,3-6,8H2,1-2H3/b9-7-
InChIKey	KPADFPAILITQBG-CLFYSBASSA-N

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  node [shape=plaintext, fontcolor="#202124"];
  edge [color="#202124"];
```

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// Atom nodes
C1 [label="C", pos="0,0!"];
H1a [label="H", pos="-0.5,-0.5!"];
H1b [label="H", pos="0,-1!"];
H1c [label="H", pos="0.5,-0.5!"];
```

```
C2 [label="C", pos="0,1.5!"];
H2a [label="H", pos="-0.5,2!"];
H2b [label="H", pos="0.5,2!"];
```

```
C3 [label="C", pos="0,3!"];
H3a [label="H", pos="-0.5,3.5!"];
H3b [label="H", pos="0.5,3.5!"];
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C4 [label="C", pos="0,4.5!"];  
H4 [label="H", pos="-0.5,5!"];
```

```
C5 [label="C", pos="1.5,4.5!"];  
H5 [label="H", pos="2,5!"];
```

```
C6 [label="C", pos="3,4.5!"];  
H6a [label="H", pos="2.5,5!"];  
H6b [label="H", pos="3.5,5!"];
```

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C7 [label="C", pos="4.5,4.5!"];  
H7a [label="H", pos="4,5!"];  
H7b [label="H", pos="5,5!"];
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```
C8 [label="C", pos="6,4.5!"];  
H8a [label="H", pos="5.5,5!"];  
H8b [label="H", pos="6.5,5!"];
```

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C9 [label="C", pos="7.5,4.5!"];  
H9a [label="H", pos="7,5!"];  
H9b [label="H", pos="8,5!"];  
H9c [label="H", pos="7.5,4!"];
```

```
// Bonds  
C1 -- H1a;
```

```
C1 -- H1b;  
C1 -- H1c;  
C1 -- C2;  
C2 -- H2a;  
C2 -- H2b;  
C2 -- C3;  
C3 -- H3a;  
C3 -- H3b;  
C3 -- C4;  
C4 -- H4;  
C4 -- C5 [style=double];  
C5 -- H5;  
C5 -- C6;  
C6 -- H6a;  
C6 -- H6b;  
C6 -- C7;  
C7 -- H7a;  
C7 -- H7b;  
C7 -- C8;  
C8 -- H8a;  
C8 -- H8b;  
C8 -- C9;  
C9 -- H9a;  
C9 -- H9b;  
C9 -- H9c;  
}
```

Figure 1: Chemical structure of **cis-4-Nonene**.

Physicochemical Properties

The physical and chemical properties of **cis-4-Nonene** are summarized in the tables below. These properties are crucial for its handling, application in synthesis, and for analytical characterization.

Physical Properties:

Property	Value
Molecular Weight	126.24 g/mol [3][5]
Appearance	Colorless liquid[1][3]
Odor	Characteristic, gasoline-like[6][7]
Density	0.73 g/cm ³ [2]
Boiling Point	143 °C[2]
Melting Point	Not available
Flash Point	30 °C (lit.)[6]
Refractive Index	1.4190 to 1.4230[6]
Vapor Pressure	6.06 mmHg at 25 °C[2]
Solubility	Soluble in organic solvents; limited solubility in water[1]

Chemical Properties:

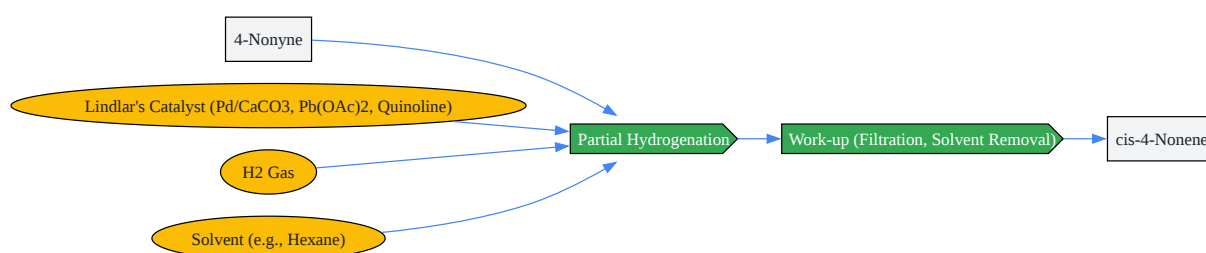
Property	Description
Reactivity	Reactivity is characteristic of alkenes, readily undergoing addition reactions at the double bond.[1]
Stability	Stable under normal transport and handling conditions.[6][7]
Polymerization	Not reported to polymerize spontaneously.[6][7]

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and analysis of **cis-4-Nonene** are not extensively available in the public domain. However, this section provides a general overview of the methodologies that would be employed.

Synthesis:

A common laboratory-scale synthesis of a cis-alkene like **cis-4-Nonene** involves the partial hydrogenation of an alkyne. For instance, the hydrogenation of 4-nonyne using Lindlar's catalyst (palladium on calcium carbonate, poisoned with lead acetate and quinoline) would yield **cis-4-Nonene**.



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Figure 2: General workflow for the synthesis of **cis-4-Nonene**.

Analytical Characterization:

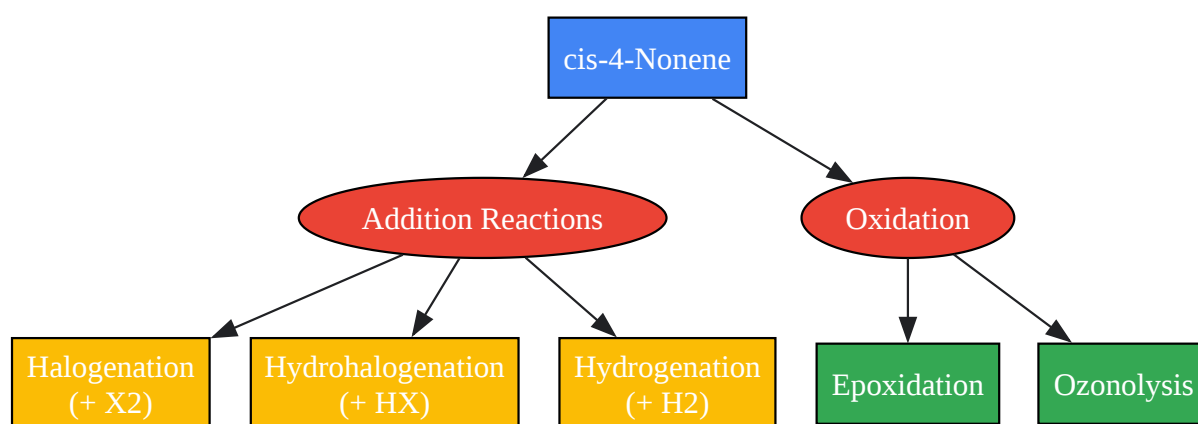
The identity and purity of **cis-4-Nonene** are typically confirmed using standard analytical techniques such as Gas Chromatography (GC) and Nuclear Magnetic Resonance (NMR) spectroscopy.

- Gas Chromatography (GC): A gas chromatograph equipped with a non-polar or semi-polar capillary column (e.g., DB-5 or equivalent) can be used to determine the purity of a **cis-4-Nonene** sample. The retention time of the compound would be compared to a known standard.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR spectroscopy are powerful tools for elucidating the structure of **cis-4-Nonene**. The chemical shifts and

coupling constants of the protons and carbons in the vicinity of the double bond would confirm the cis-stereochemistry.

Signaling Pathways and Logical Relationships

As a simple alkene, **cis-4-Nonene** is not known to be involved in biological signaling pathways in the same manner as complex biomolecules. Its primary role in a research or industrial context is as a chemical intermediate. The logical relationship of its utility is based on the reactivity of its carbon-carbon double bond, which allows for a variety of chemical transformations.



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Figure 3: Reactivity pathways of **cis-4-Nonene**.

Conclusion

This technical guide has summarized the key chemical properties and structural information for **cis-4-Nonene**. The provided data tables and diagrams offer a concise and accessible resource for researchers, scientists, and professionals in drug development who may utilize this compound in their work. While detailed experimental protocols are not readily available in public literature, the general methodologies outlined provide a foundational understanding for its synthesis and analysis. The reactivity of its cis-double bond makes it a versatile intermediate for the synthesis of a wide range of organic molecules.

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